

A Comparative Analysis of Detonation Velocities: CL-20 and Other High Explosives

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Compound of Interest

Compound Name: Hexanitrohexaazaisowurtzitane

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In the ever-evolving landscape of energetic materials, 2,4,6,8,10,12-hexanitro-2,4,6,8,10,12-hexaazaisowurtzitane (CL-20) stands out for its exceptional performance characteristics. This guide provides an objective comparison of the detonation velocity of CL-20 with other widely used high explosives, namely HMX, RDX, PETN, and TNT. The information presented is supported by experimental data and detailed methodologies to assist researchers in their understanding and application of these materials.

Data Presentation: A Side-by-Side Comparison

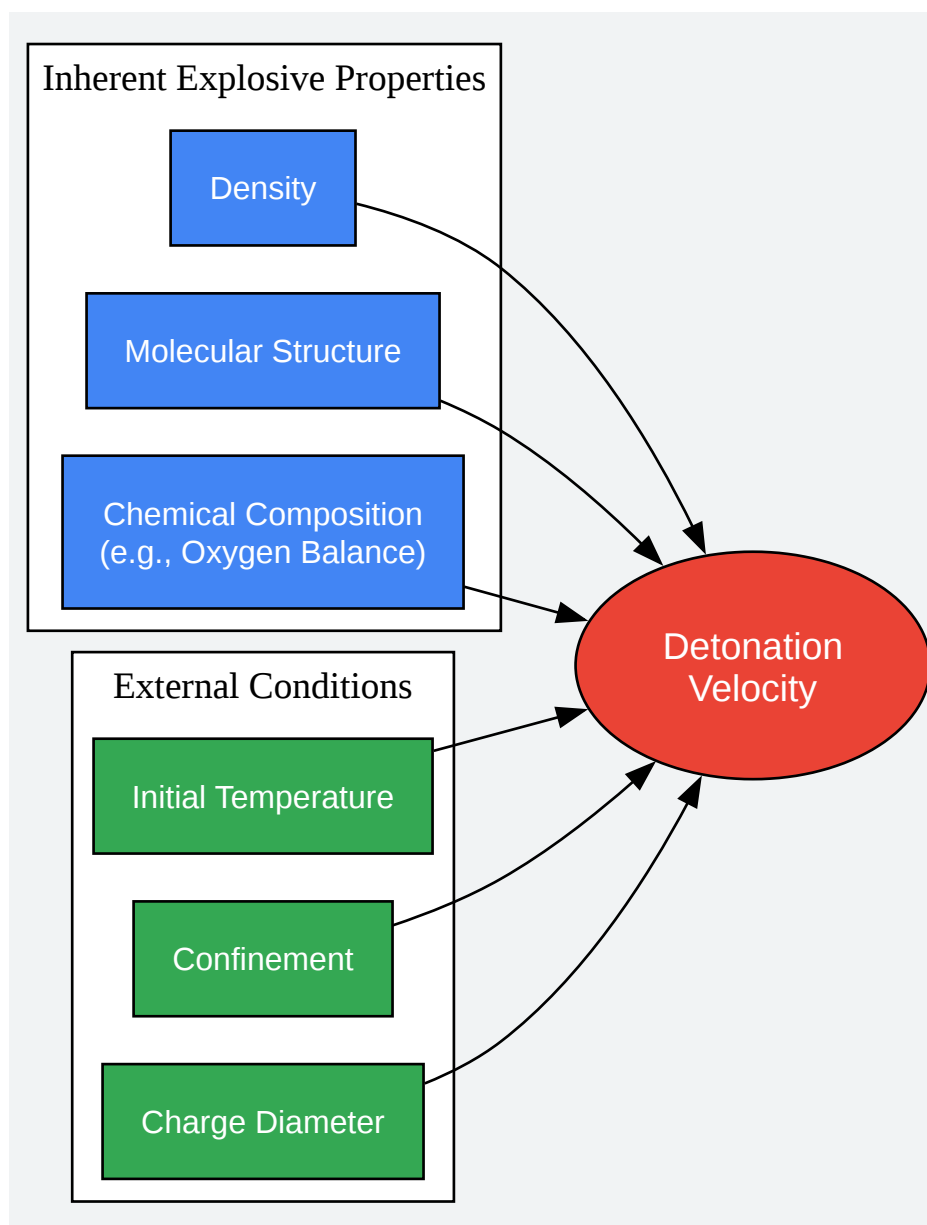
The detonation velocity of an explosive is a critical parameter indicating its performance and power. It is defined as the speed at which the detonation shock wave propagates through the explosive material. This velocity is highly dependent on the explosive's density; therefore, it is crucial to consider both parameters in any comparison. The following table summarizes the typical detonation velocities and corresponding densities for CL-20 and other common explosives.

Explosive Compound	Chemical Formula	Density (g/cm ³)	Detonation Velocity (m/s)
CL-20 (ε-polymorph)	C ₆ H ₆ N ₁₂ O ₁₂	2.04	9,380 ^[1]
HMX (β-polymorph)	C ₄ H ₈ N ₈ O ₈	1.91	9,100
RDX	C ₃ H ₆ N ₆ O ₆	1.82	8,750
PETN	C ₅ H ₈ N ₄ O ₁₂	1.77	8,400
TNT	C ₇ H ₅ N ₃ O ₆	1.65	6,900

Note: The values presented are representative and can vary based on the specific crystalline form (polymorph), particle size, and confinement of the explosive.

Understanding the Determinants of Detonation Velocity

The velocity at which an explosive detonates is not an intrinsic constant but is influenced by several factors. A deeper understanding of these factors is essential for the accurate application and interpretation of explosive performance data.



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Factors Influencing Detonation Velocity

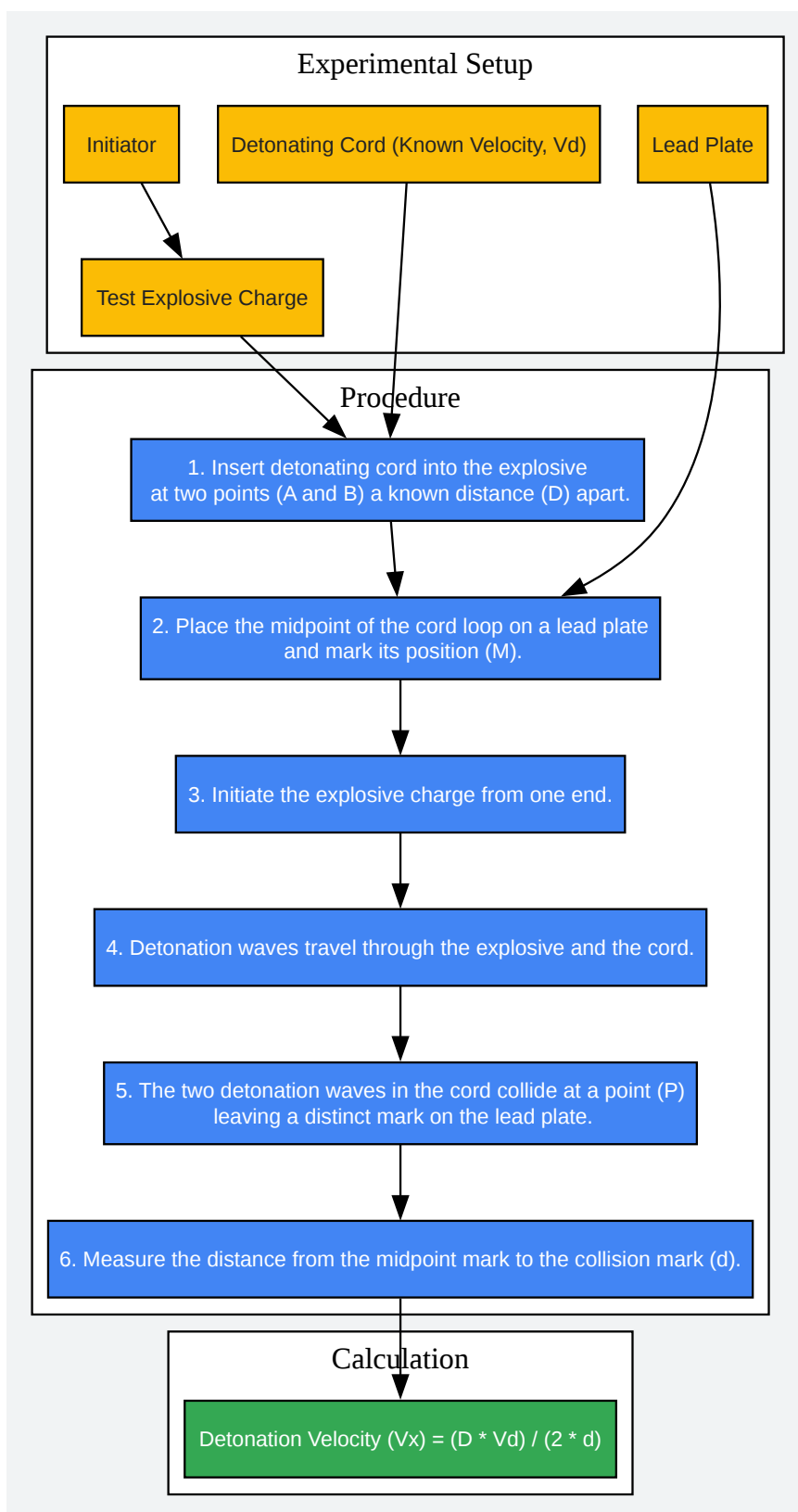
Experimental Protocols for Measuring Detonation Velocity

The accurate determination of detonation velocity relies on precise and well-established experimental techniques. The following are detailed methodologies for key experiments cited in the field of energetic materials.

The D'Autriche Method

This classic and relatively simple method compares the detonation velocity of a test explosive with that of a standard detonating cord with a known, stable detonation velocity.

Experimental Workflow:



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D'Auriche Method Workflow

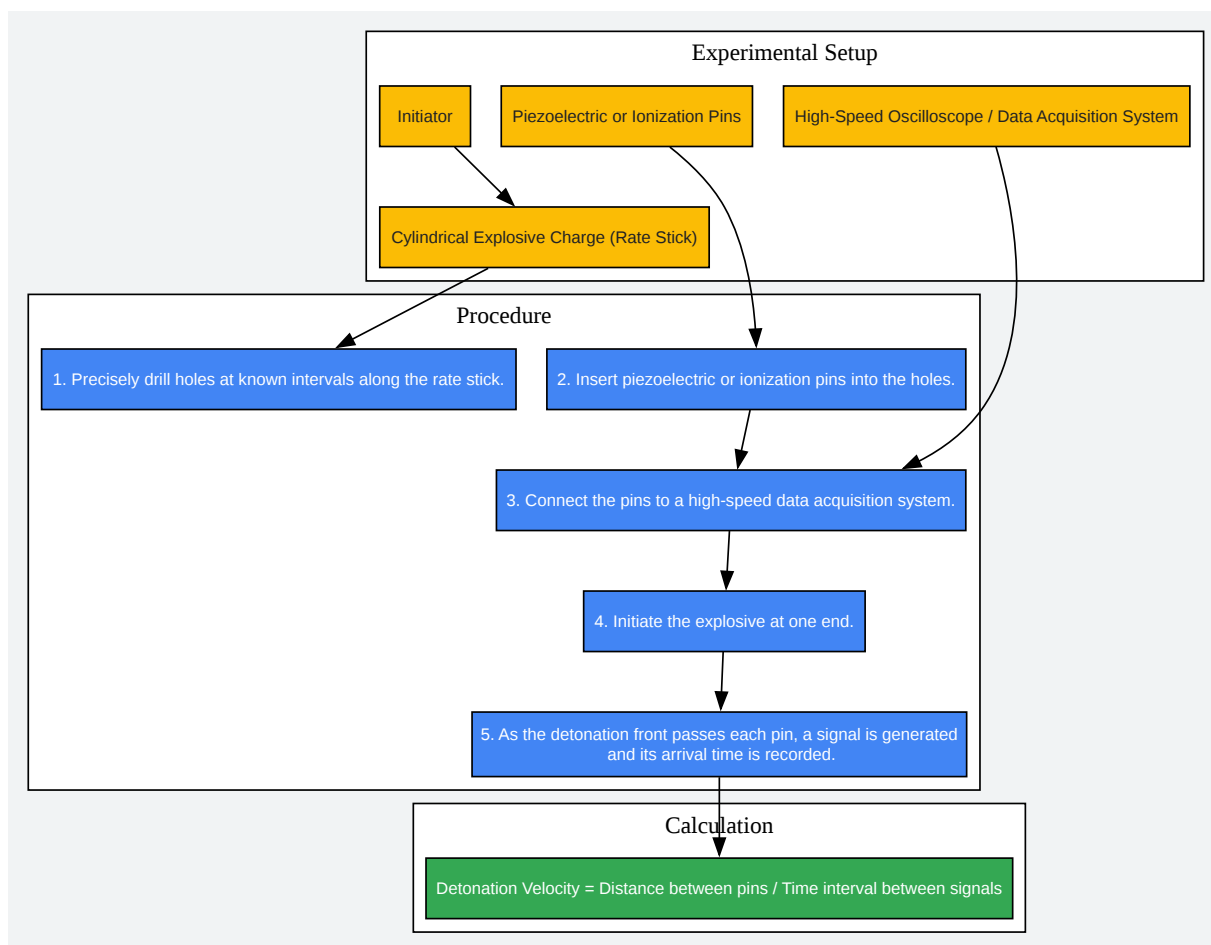
Methodology:

- A length of detonating cord with a precisely known detonation velocity (V_d) is inserted into the explosive charge at two points, A and B, separated by a known distance (D).
- The cord is formed into a loop, and its midpoint is placed on a soft metal plate (typically lead), with the position marked.
- The main explosive charge is initiated at one end.
- As the detonation front in the main charge propagates, it initiates the detonating cord at points A and then B.
- Two detonation waves travel in opposite directions within the detonating cord and collide at a specific point.
- The collision of the detonation waves creates a distinct mark on the lead plate.
- The distance (d) between the initial midpoint mark and the collision mark is measured.
- The detonation velocity of the test explosive (V_x) is then calculated using the formula: $V_x = (D * V_d) / (2 * d)$.^{[2][3]}

Rate Stick Test with Piezoelectric or Ionization Pins

The rate stick test is a common and accurate method for measuring the detonation velocity of an explosive column.^[4] It involves placing a series of sensors at precise intervals along the explosive charge.

Experimental Workflow:



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Rate Stick Test Workflow

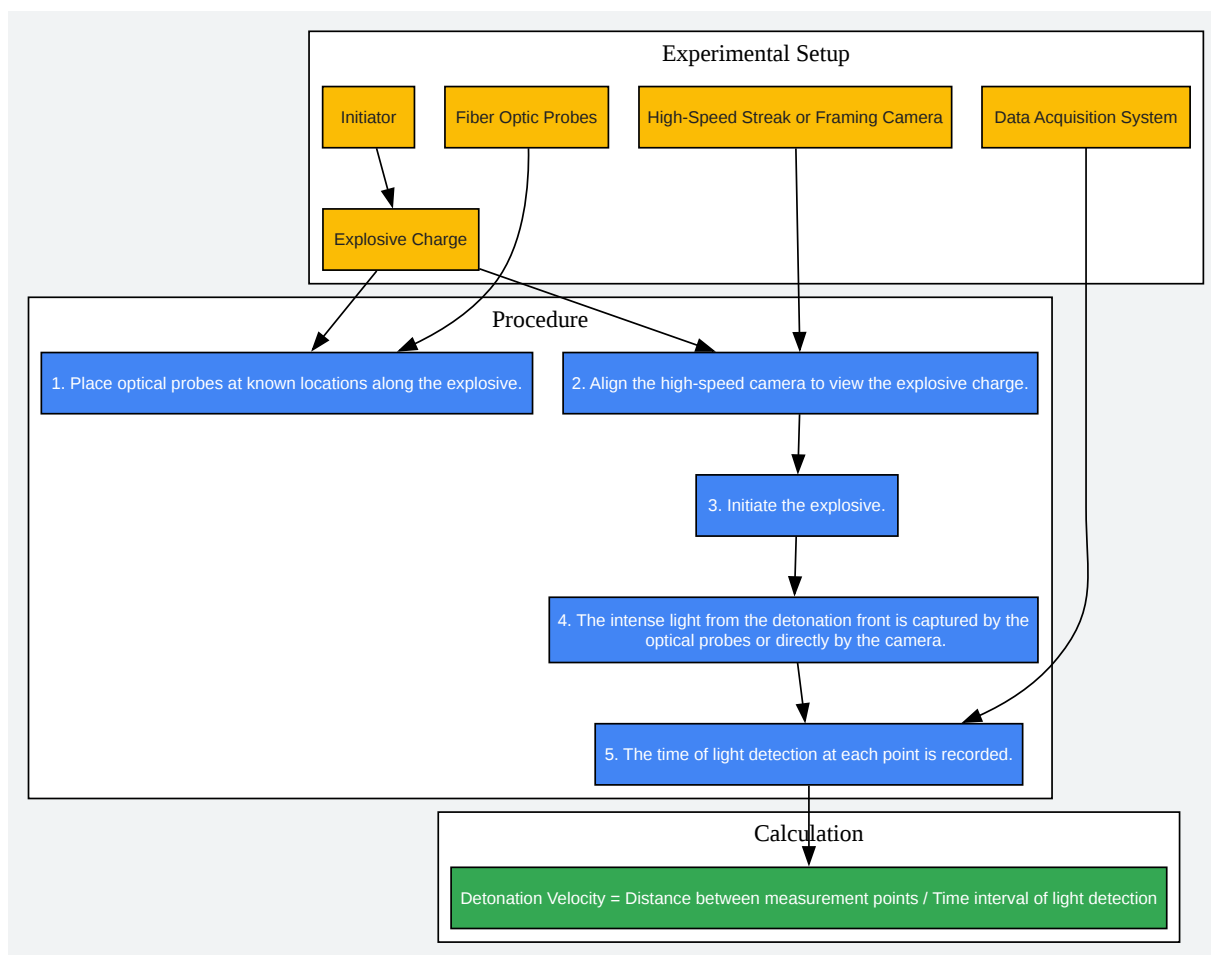
Methodology:

- The explosive material is formed into a cylindrical charge of a specific diameter, known as a "rate stick".[\[4\]](#)
- A series of probes, either piezoelectric pins or ionization pins, are placed at accurately measured intervals along the length of the rate stick.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- These pins are connected to a high-speed oscilloscope or a data acquisition system.
- The explosive is initiated at one end.
- As the detonation wave propagates down the stick, it activates each pin sequentially. Piezoelectric pins generate a voltage upon the arrival of the shock front, while ionization pins create a short circuit in the highly ionized detonation front.[\[6\]](#)[\[7\]](#)
- The data acquisition system records the precise time of arrival of the detonation front at each pin.
- The detonation velocity is calculated by dividing the known distance between two pins by the measured time interval for the detonation front to travel between them. An average velocity is typically calculated from the data of multiple pin pairs to ensure accuracy.[\[5\]](#)

Optical Methods

Optical techniques offer non-invasive and high-resolution means to measure detonation velocity. These methods rely on detecting the intense light emitted from the detonation front.[\[8\]](#)

Experimental Workflow:



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Optical Methods Workflow

Methodology:

- **Fiber Optic Probes:** Optical fibers are placed at precise locations along the explosive charge. [8][9][10][11] When the detonation front reaches a fiber, the intense light generated is transmitted through the fiber to a photodetector.[8] The time of arrival of the light signal at each probe is recorded, allowing for the calculation of the detonation velocity.[11]
- **High-Speed Photography:** A high-speed streak or framing camera is used to continuously record the position of the luminous detonation front as it propagates along the explosive.[8] By analyzing the recorded images against a time base, a continuous velocity record can be obtained.
- **Laser-Based Techniques:** Laser interferometry systems, such as Photonic Doppler Velocimetry (PDV), can be used to measure the velocity of a surface driven by the detonation.[5] While not a direct measurement of the detonation velocity within the explosive, it provides valuable data related to the explosive's performance.

Conclusion

CL-20 consistently demonstrates a superior detonation velocity when compared to other conventional high explosives like HMX, RDX, PETN, and TNT. This higher velocity is a direct consequence of its high density and favorable chemical composition, which results in a more rapid release of energy. The selection of an appropriate explosive for a specific application necessitates a thorough understanding of its performance characteristics, including detonation velocity, and the factors that can influence it. The experimental methods outlined in this guide provide the foundational knowledge for the accurate and reliable measurement of this critical parameter, ensuring the continued advancement of energetic materials research.

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